

ETD151: A Technical Guide to its Antifungal Activity Against Aspergillus fumigatus

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Compound of Interest		
Compound Name:	ETD151	
Cat. No.:	B1576617	Get Quote

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Introduction

Aspergillus fumigatus is a ubiquitous opportunistic fungal pathogen that can cause severe and life-threatening infections, particularly in immunocompromised individuals. The emergence of resistance to frontline azole antifungals poses a significant clinical challenge, necessitating the development of novel therapeutic agents. **ETD151**, a synthetic peptide optimized from butterfly defensins, has emerged as a promising antifungal candidate with potent activity against A. fumigatus, including azole-resistant strains.[1][2][3] This technical guide provides an in-depth overview of the anti-aspergillus activity of **ETD151**, focusing on its mechanism of action, quantitative efficacy, and the experimental protocols used for its evaluation.

Mechanism of Action

The primary molecular target of **ETD151** in Aspergillus fumigatus is the glycosphingolipid glucosylceramide (GlcCer), an essential component of the fungal cell membrane.[1][3] The antifungal activity of **ETD151** is contingent upon the presence of GlcCer in the fungal membrane.[1][3] **ETD151** localizes to the cell surface and binds directly to GlcCer, leading to a multifaceted mechanism of action that includes membrane permeabilization and the disruption of crucial cellular processes.[1] This interaction ultimately results in significant morphological alterations to the hyphae and a reduction in metabolic activity, leading to fungal growth inhibition.[1][3]

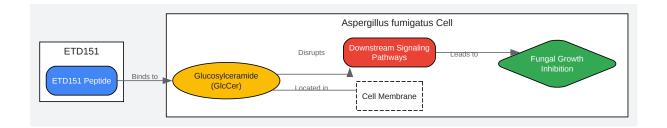




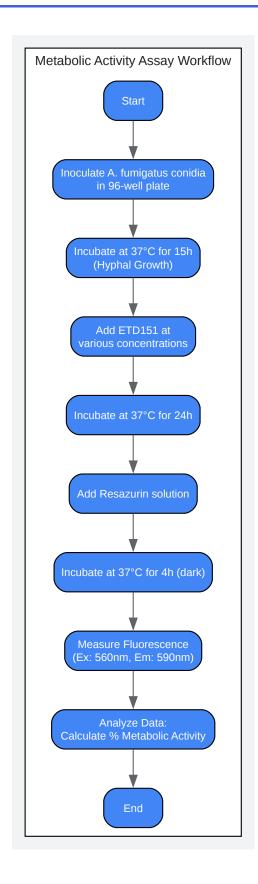


A transcriptomic analysis of A. fumigatus treated with **ETD151** revealed significant transcriptional changes. After 30 minutes of exposure to 0.156 µM **ETD151**, 90 genes were modulated, with 47 being upregulated and 43 downregulated. After one hour, 25 genes were significantly modulated.[1] Further details from the full study would be required to elucidate the specific signaling pathways affected. However, a proteomic study on the closely related fungus Botrytis cinerea indicated that **ETD151** impacts at least six molecular pathways: the spliceosome, ribosome, protein processing in the endoplasmic reticulum, endocytosis, the MAPK signaling pathway, and oxidative phosphorylation.









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